Biperiden Pharmacokinetics in the Elderly: Key Parameters

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Compound Focus: **Biperiden Hydrochloride**

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The table below summarizes the available quantitative pharmacokinetic (PK) data for biperiden in healthy elderly subjects, as found in a 2021 randomized controlled trial [1] [2].

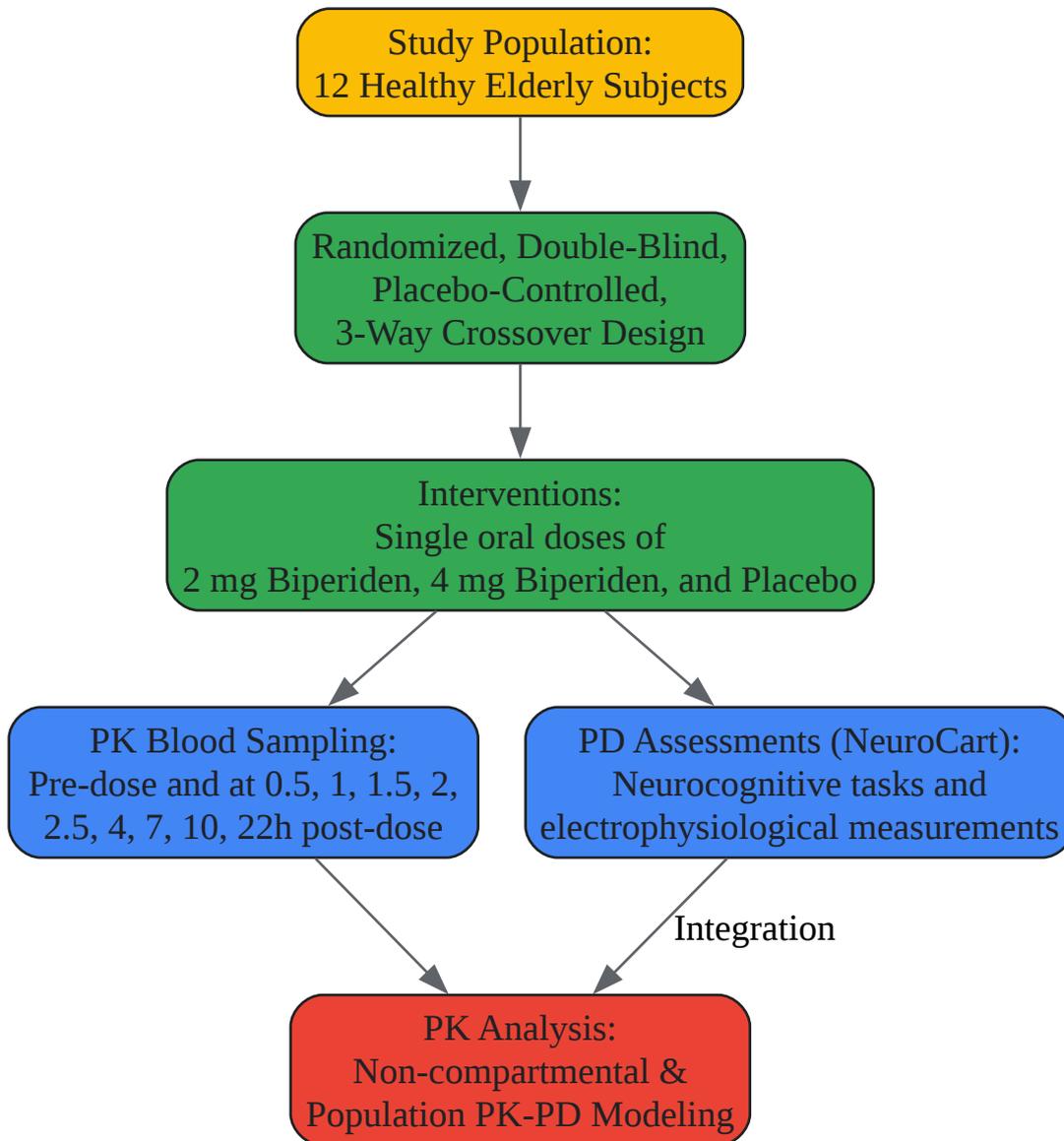| Pharmacokinetic Parameter	Findings in Healthy Elderly	Notes
Bioavailability	33% (±5%) [3]	Information from drug monographs; not specific to the elderly cohort in the trial.
Tmax (Time to Cmax)	1.5 to 2 hours [4]	Information from drug monographs; not specific to the elderly cohort in the trial.
Elimination Half-Life	18 to 24 hours [3]	Information from drug monographs; not specific to the elderly cohort in the trial. The 2021 study noted the half-life may be prolonged in the elderly [3].
Protein Binding	60% [3] [5]	Information from drug monographs; not specific to the elderly cohort in the trial.
PK Model	Best fitted by a 2-compartment model [1] [2]	Based on the 2021 study in healthy elderly subjects.

Pharmacokinetic Parameter	Findings in Healthy Elderly	Notes
Variability	High inter-occasion and inter-subject variability [1] [2]	Based on the 2021 study in healthy elderly subjects.

Detailed Experimental Protocol from a Key Study

The primary source of PK data comes from a study titled "**Biperiden Challenge Model in Healthy Elderly as Proof-of-Pharmacology Tool: A Randomized, Placebo-Controlled Trial**" published in the *Journal of Clinical Pharmacology* in 2021 [1]. Here is a detailed breakdown of their methodology:

- **Study Design**: A randomized, double-blind, placebo-controlled, 3-way crossover study [1] [2].
- **Subjects**: 12 healthy elderly subjects aged 65 to 80 years, with a Mini-Mental State Examination score of ≥28 [2].
- **Interventions**: Single oral doses of biperiden (2 mg and 4 mg) and a placebo, with a washout period of one week between administrations [1] [2].
- **PK Sampling**: Venous blood samples were collected pre-dose and at 0.5, 1, 1.5, 2, 2.5, 4, 7, 10, and 22 hours post-dose [2].
- **Bioanalytical Method**: Plasma concentrations of biperiden were determined using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The analytical range was 0.100 to 100.0 ng/mL [2].
- **PK Analysis**: Non-compartmental analysis was performed, and a population PK-PD model was developed [1] [2].

The following diagram illustrates the workflow of this key clinical study:

```
┌─────────────────────────────┐
│      Study Population:       │
│  12 Healthy Elderly Subjects │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│  Randomized, Double-Blind,   │
│     Placebo-Controlled,      │
│   3-Way Crossover Design     │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────────────────┐
│             Interventions:               │
│          Single oral doses of            │
│ 2 mg Biperiden, 4 mg Biperiden, and Placebo │
└─────────────────────────────────────────┘
         │                      │
         ▼                      ▼
┌──────────────────┐   ┌────────────────────────┐
│ PK Blood Sampling:│   │ PD Assessments (NeuroCart):│
│ Pre-dose and at   │   │ Neurocognitive tasks and  │
│ 0.5, 1, 1.5, 2,   │   │electrophysiological       │
│ 2.5, 4, 7, 10, 22h│   │measurements               │
│ post-dose         │   └────────────────────────┘
└──────────────────┘            │
         │            Integration │
         ▼                      ▼
      ┌──────────────────────────┐
      │      PK Analysis:        │
      │   Non-compartmental &    │
      │ Population PK-PD Modeling │
      └──────────────────────────┘
```

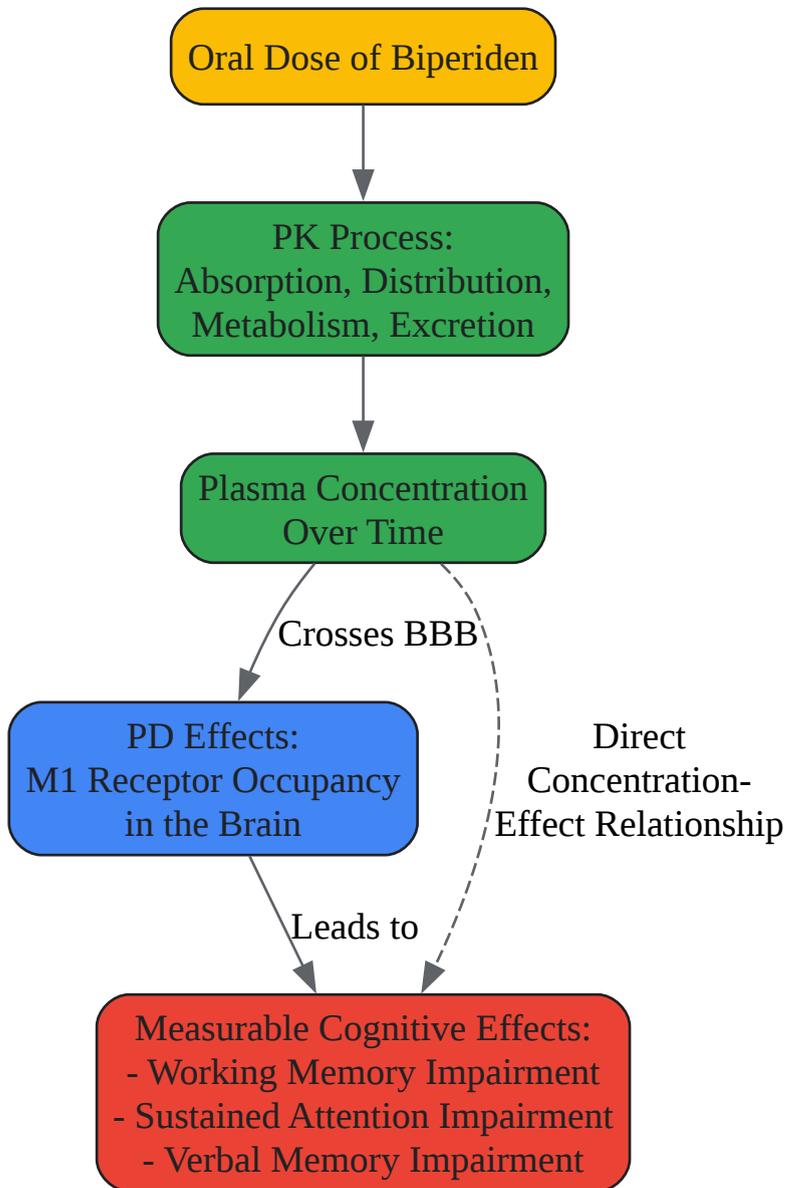Click to download full resolution via product page

Pharmacokinetic-Pharmacodynamic (PK-PD) Relationship

The 2021 study established a clear link between biperiden exposure and its cognitive effects, which is crucial for a proof-of-pharmacology model [1] [2].

- **Significant Impairments**: The 4 mg dose showed significant impairment in:
  - **Sustained attention**: Measured by adaptive tracking performance.

- **Verbal memory**: Fewer words recalled on a word list test.
  - **Working memory**: Increased reaction time on the n-back task [1] [2].
- **Concentration-Effect Relationship**: Population PK-PD analysis quantified significant relationships between biperiden plasma concentration and effects on n-back reaction time, n-back accuracy, and adaptive tracking performance [1] [2].

The graph below conceptualizes this established PK-PD relationship:

Oral Dose of Biperiden

PK Process:
Absorption, Distribution,
Metabolism, Excretion

Plasma Concentration
Over Time

Crosses BBB

PD Effects:
M1 Receptor Occupancy
in the Brain

Direct
Concentration-
Effect Relationship

Leads to

Measurable Cognitive Effects:
- Working Memory Impairment
- Sustained Attention Impairment
- Verbal Memory Impairment

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Knowledge Gaps and Research Limitations

It is important to note the limitations in the available data for your purpose of creating an in-depth guide:

- **Limited Scope**: The search results do not provide a complete PK profile (e.g., volume of distribution, clearance) specifically for the elderly population from the 2021 study. The general PK parameters are supplemented from drug monographs [3] [5].
- **Lack of Broader Data**: The available information is primarily from one specific study. A comprehensive whitepaper would require broader data on biperiden PK in the elderly, including the impact of multiple dosing and comparisons with younger populations, which were not found in this search [6].

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References

1. Challenge Model in Healthy Biperiden as... Elderly [pubmed.ncbi.nlm.nih.gov]

2. Biperiden Challenge Model in Healthy Elderly as Proof-of ... [pmc.ncbi.nlm.nih.gov]

3. Biperiden [en.wikipedia.org]

4. A novel method for the therapeutic drug monitoring of ... [sciencedirect.com]

5. Biperiden: Uses, Interactions, Mechanism of Action [go.drugbank.com]

6. Anticholinergic drugs used in Parkinson's disease: An overlooked class... [sites.ualberta.ca]

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